

Ramiprilat-d5 certificate of analysis and supplier information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ramiprilat-d5*

Cat. No.: *B15556932*

[Get Quote](#)

Ramiprilat-d5: A Technical Guide for Researchers

This technical guide provides a comprehensive overview of **Ramiprilat-d5**, a deuterated stable isotope-labeled internal standard for Ramiprilat. It is intended for researchers, scientists, and drug development professionals utilizing **Ramiprilat-d5** in pharmacokinetic studies, bioequivalence studies, and other quantitative analyses. This document covers supplier information, a summary of analytical data from a typical Certificate of Analysis, and detailed experimental protocols for its application in liquid chromatography-mass spectrometry (LC-MS/MS) methods.

Supplier Information and Certificate of Analysis

Ramiprilat-d5 is available from several reputable suppliers of pharmaceutical reference standards and stable isotopes. While specific lot details may vary, this section provides a summary of typical product specifications and a list of known suppliers.

Table 1: Summary of Typical Certificate of Analysis Data for **Ramiprilat-d5**

Parameter	Typical Specification
Product Name	Ramiprilat-d5
Chemical Name	(2S,3aR,6aR)-1-(((S)-1-carboxy-3-(phenyl-d5)propyl)-L-alanyl)octahydrocyclopenta[b]pyrrole-2-carboxylic acid
CAS Number	1356837-92-7
Molecular Formula	C ₂₁ H ₂₃ D ₅ N ₂ O ₅
Molecular Weight	393.5 g/mol
Appearance	White to off-white solid
Purity (Chromatographic)	>90% [1]
¹ H-NMR	Conforms to structure [1]
Mass Spectrometry	Conforms to structure [1]
Long-term Storage	2-8 °C in a well-closed container [1]
Handling and Transit	25-30 °C in a well-closed container [1]
Intended Use	For research purposes only. Not for human or animal consumption.

Known Suppliers:

- Simson Pharma Limited
- Clearsynth
- Cerilliant
- MedchemExpress
- Santa Cruz Biotechnology
- Hexonsynth

Experimental Protocols

Ramiprilat-d5 is primarily used as an internal standard in the quantitative analysis of Ramipril and its active metabolite, Ramiprilat, in biological matrices by LC-MS/MS. The following protocol is a synthesis of methodologies described in the scientific literature.

Bioanalytical Method for Ramipril and Ramiprilat in Human Plasma

This method outlines the simultaneous quantification of Ramipril and Ramiprilat in human plasma using **Ramiprilat-d5** as an internal standard.

2.1.1. Sample Preparation: Solid-Phase Extraction (SPE)

- Thaw plasma samples at room temperature.
- To 200 μ L of plasma, add 50 μ L of **Ramiprilat-d5** internal standard working solution (concentration will depend on the specific assay sensitivity).
- Vortex for 30 seconds.
- Condition a C18 SPE cartridge with 1 mL of methanol followed by 1 mL of deionized water.
- Load the plasma sample onto the SPE cartridge.
- Wash the cartridge with 1 mL of 5% methanol in water.
- Elute the analytes with 1 mL of methanol.
- Evaporate the eluate to dryness under a stream of nitrogen at 40 °C.
- Reconstitute the residue in 200 μ L of the mobile phase.

2.1.2. Liquid Chromatography

- Column: C18 reversed-phase column (e.g., 50 x 4.6 mm, 5 μ m).

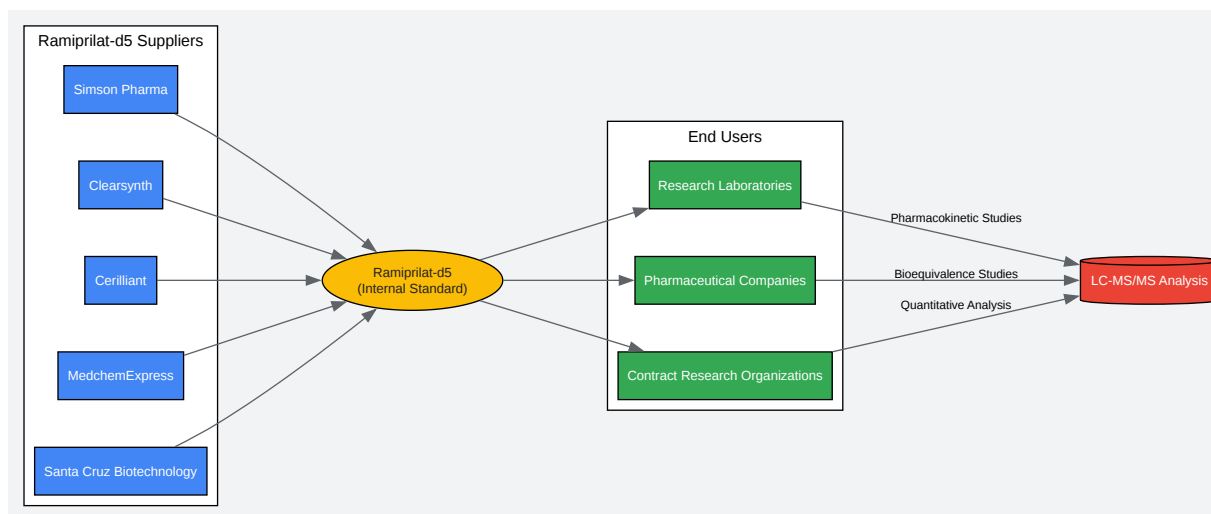
- Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile or methanol).
- Flow Rate: 0.5 mL/min.
- Injection Volume: 10 μ L.
- Column Temperature: 40 $^{\circ}$ C.

2.1.3. Mass Spectrometry

- Ionization: Electrospray Ionization (ESI), positive mode.
- Detection: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
 - Ramipril: Precursor ion > Product ion (specific m/z values to be determined based on instrumentation).
 - Ramiprilat: Precursor ion > Product ion (specific m/z values to be determined based on instrumentation).
 - **Ramiprilat-d5**: Precursor ion > Product ion (e.g., m/z 394.3 > 234.2, though this may vary).

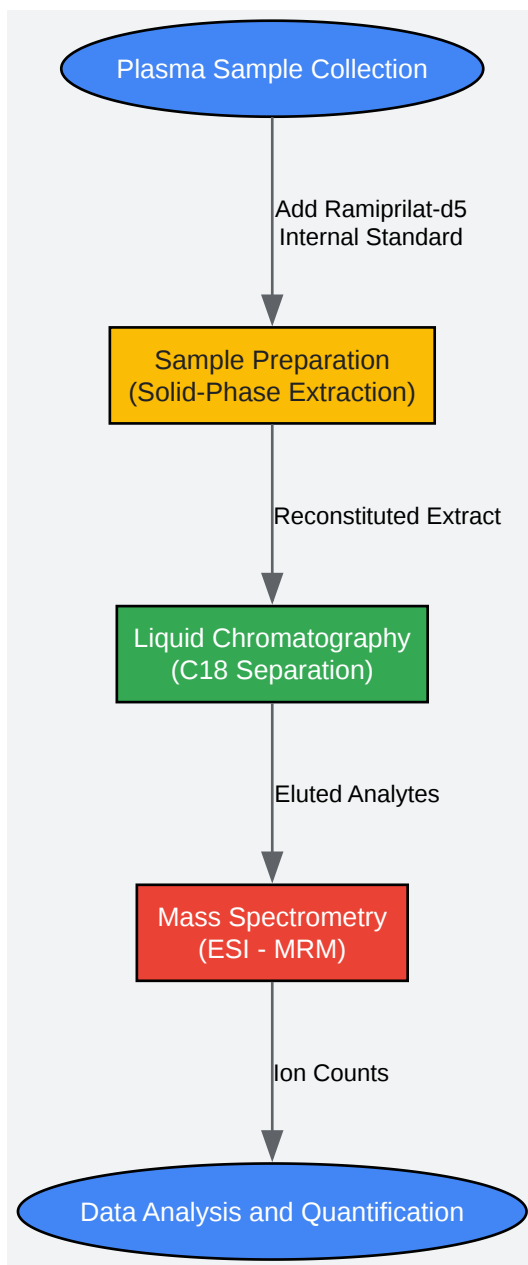
Visualizations

The following diagrams illustrate key aspects of the application and analysis of **Ramiprilat-d5**.



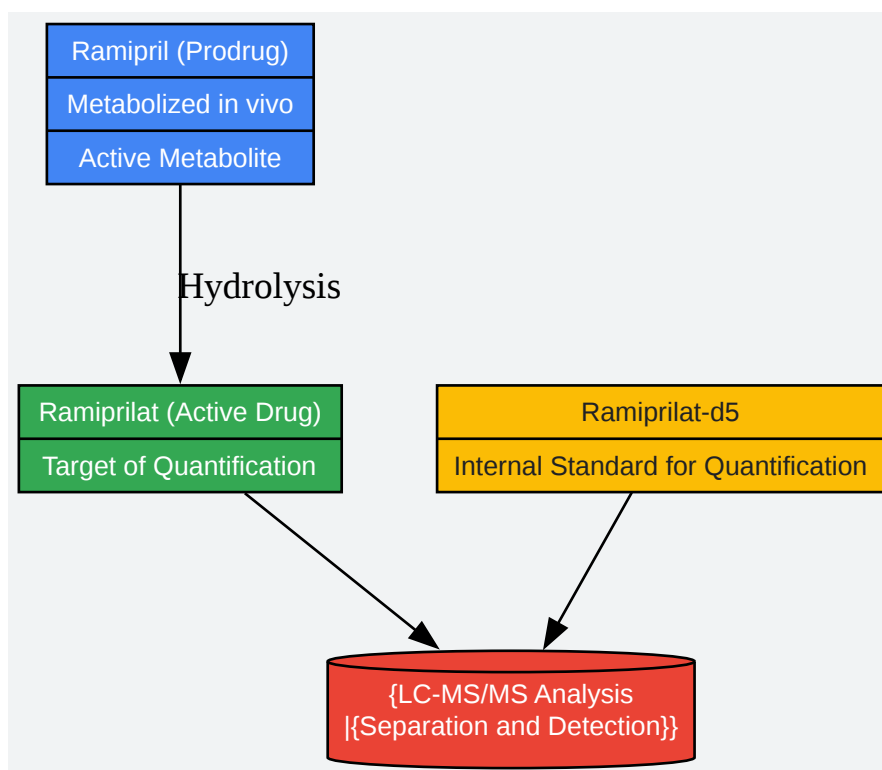
[Click to download full resolution via product page](#)

Caption: Supplier and End-User Workflow for **Ramiprilat-d5**.



[Click to download full resolution via product page](#)

Caption: Experimental Workflow for Bioanalysis using **Ramiprilat-d5**.



[Click to download full resolution via product page](#)

Caption: Relationship between Ramipril, Ramiprilat, and **Ramiprilat-d5**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ramiprilat D5 | CAS No- 1356837-92-7 | Simson Pharma Limited [simsonpharma.com]
- To cite this document: BenchChem. [Ramiprilat-d5 certificate of analysis and supplier information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15556932#ramiprilat-d5-certificate-of-analysis-and-supplier-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com